

A Technical Guide to the Physical and Chemical Properties of 2-Aminopropanediamide

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Compound of Interest

Compound Name: 2-Aminopropanediamide

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This document provides a comprehensive overview of the physical and chemical properties of **2-Aminopropanediamide** (CAS No: 62009-47-6), an important intermediate in the pharmaceutical and chemical industries.^{[1][2][3]} This guide consolidates key data, experimental protocols for synthesis and analysis, and logical workflows to support research and development activities.

Chemical Identity

2-Aminopropanediamide, also commonly known as 2-aminomalونamide, is an organic compound with the molecular formula $C_3H_7N_3O_2$.^{[4][5][6]} It serves as a valuable building block in organic synthesis, particularly as a reagent for preparing imidazole derivatives and other complex molecules.^{[7][8]}

- IUPAC Name: **2-aminopropanediamide**^[4]
- Synonyms: 2-aminomalونamide, Aminomalونamide, Propanediamide, 2-amino-^{[4][5][6]}
- CAS Number: 62009-47-6^{[1][4][5]}
- Molecular Formula: $C_3H_7N_3O_2$ ^{[4][5][6]}
- InChI Key: GFQBSQXXHYLABK-UHFFFAOYSA-N^{[4][6]}

Physical and Chemical Properties

The physical and chemical properties of **2-Aminopropanediamide** are summarized in the table below. The data is compiled from various chemical databases and supplier specifications. Note that some values are predicted based on computational models.

Property	Value	Source
Molecular Weight	117.11 g/mol	[1][4]
Appearance	White to off-white or bright yellow solid	[1][2][6]
Melting Point	180-185 °C / 196 °C	[1][5]
Boiling Point	410.1 ± 40.0 °C at 760 mmHg (Predicted)	[1][5]
Density	1.399 ± 0.06 g/cm ³ (Predicted)	[1][5]
Solubility	DMSO (Sparingly), Methanol (Sparingly)	[1]
pKa	9.87 ± 0.70 (Predicted)	[5]
LogP (XLogP3)	-2.6	[4][5]
Flash Point	201.8 ± 27.3 °C	[1][5]
Refractive Index	1.547 / 1.548	[1][5]
Vapor Pressure	6.19E-07 mmHg at 25°C	[1]
Purity	~97%	[6]

Experimental Protocols

This section details methodologies for the synthesis and characterization of **2-Aminopropanediamide**.

A common laboratory-scale synthesis involves the ammonolysis of an aminomalonic acid ester.

[1][7]

Materials:

- Diethyl 2-aminomalonate (17.5 g)
- 50% aqueous ammonium chloride solution (22 g)
- Deionized water
- Reaction flask with reflux condenser
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Accurately weigh 17.5 g of diethyl 2-aminomalonate and 22 g of 50% aqueous ammonium chloride solution.[\[1\]](#)[\[7\]](#)
- Combine the reagents in a round-bottom flask equipped with a reflux condenser.[\[7\]](#)
- Heat the mixture to 100 °C and maintain at reflux for 2 hours.[\[1\]](#)[\[7\]](#)
- After the reaction is complete, cool the mixture to room temperature to allow the product to crystallize.[\[7\]](#)
- Separate the solid product by filtration.[\[1\]](#)[\[7\]](#)
- Dry the collected white solid in a hot air oven at 60 °C for 8 hours to yield 2-aminomalonamide.[\[1\]](#)[\[7\]](#) The reported yield for this method is approximately 87%.[\[1\]](#)[\[7\]](#)

Another patented method involves the reaction of 2-chloromalonate with ammonium carbonate in water at 50-60 °C for 6-8 hours, which is presented as a cost-effective alternative for industrial production.[\[8\]](#)

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